

Physicochemical Profiling of trans-Urocanic Acid: A Technical Guide

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Compound of Interest

Compound Name: (2E)-4-(1H-Imidazol-4-yl)but-2-enoic acid

Cat. No.: B12977033

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Executive Summary

trans-Urocanic acid (trans-UCA) is a major chromophore in the mammalian stratum corneum, functioning as a pivotal component of the "natural moisturizing factor" (NMF) and an endogenous UV filter. Originating from the catabolism of filaggrin-derived histidine, trans-UCA exhibits a unique physicochemical profile defined by its conjugated imidazole-acrylate structure. While historically termed a "natural sunscreen," its primary significance in modern dermatological research lies in its photoisomerization to cis-UCA—a potent immunomodulator. This guide provides a rigorous analysis of the physicochemical constants, spectral behaviors, and analytical protocols required for the precise characterization of trans-UCA in pharmaceutical and biological matrices.

Molecular Architecture & Fundamental Constants

trans-UCA is an amphoteric molecule containing both a basic imidazole moiety and an acidic carboxyl group conjugated via an ethylene bridge. This conjugation is responsible for its high UV absorptivity and planar geometry.

Table 1: Fundamental Physicochemical Constants

Property	Value	Notes/Conditions
IUPAC Name	(2E)-3-(1H-imidazol-4-yl)prop-2-enoic acid	Specific stereochemistry is E (trans).[1][2]
CAS Registry	104-98-3 (General), 3465-72-3 (Specific to trans)	
Molecular Formula	C ₆ H ₆ N ₂ O ₂	
Molecular Weight	138.12 g/mol	Monoisotopic mass: 138.04 Da
Melting Point	217 – 230 °C	Decomposes upon melting.
LogP (Octanol/Water)	-0.9 to 0.7	pH-dependent; highly hydrophilic at physiological pH.
Solubility (Water)	~1 g/L (pH dependent)	Low solubility at isoelectric point (pI).
Solubility (PBS pH 7.2)	0.3 mg/mL	Soluble in DMSO (15 mg/mL). [3][4]

Physicochemical Profile

Acid-Base Chemistry & Ionization

trans-UCA exists as a zwitterion over a broad pH range relevant to skin physiology (pH 4.5–6.0). The ionization state is critical for its binding affinity to keratin and its extraction efficiency from biological samples.

- pKa₁ (Carboxyl): ~3.4
- pKa₂ (Imidazole): ~5.8

Mechanistic Insight: The pKa of the imidazole nitrogen in trans-UCA (~5.8) is slightly lower than that of free histidine (~6.0). This shift is attributed to the electron-withdrawing nature of the conjugated acrylate double bond, which reduces the electron density on the imidazole ring, making it less basic.

At the physiological pH of the stratum corneum (pH ~5.5), trans-UCA exists primarily in its neutral, zwitterionic form ($\text{COO}^- / \text{ImH}^+$) or mono-anionic form depending on the microenvironment. This amphoteric nature allows it to buffer the "acid mantle" of the skin.

Spectroscopic Signature (UV-Vis)

The biological function of trans-UCA is dictated by its ability to absorb high-energy photons.

- : 268 nm – 280 nm (pH dependent).
- Molar Extinction Coefficient (ϵ):
 - at 280 nm.
 - Note: The cis-isomer has a lower absorptivity (ϵ at 275 nm), a key differentiator in spectroscopic quantification.[\[2\]](#)

The Red Shift Phenomenon: While in vitro solutions show a

near 270 nm, in vivo action spectra suggest a shift toward 310 nm.[\[5\]](#) This "red shift" is hypothesized to result from the binding of trans-UCA to keratin proteins or macro-molecular association within the corneocyte matrix, effectively extending its photoprotective range into the UVB/UVA boundary.

Photochemistry: The Isomerization Engine

The most critical property of trans-UCA is its photo-instability. Upon exposure to UVB radiation, it undergoes a reversible photoisomerization to cis-UCA. This reaction is not merely a degradation pathway but a biological signaling mechanism.

Mechanism

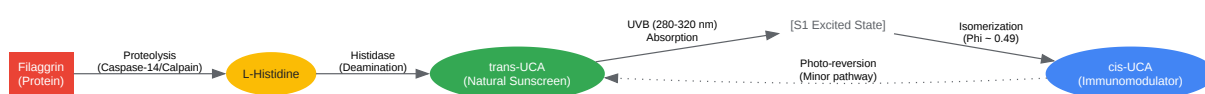
Excitation of the

transition promotes the molecule to the singlet excited state (S_1)

). Relaxation to the ground state (S_0)

) occurs via rotation around the C=C double bond, resulting in a mixture of cis and trans isomers until a photostationary state (PSS) is reached.

- Quantum Yield (Φ): ~0.49 (at 310 nm).
- Energy Barrier: The reaction is barrierless in the excited state, occurring on a sub-picosecond timescale.



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Figure 1: The metabolic generation and photochemical activation pathway of trans-urocanic acid.[6]

Analytical Characterization Protocols

For researchers quantifying UCA isomers in biological matrices, High-Performance Liquid Chromatography (HPLC) remains the gold standard. The following protocol ensures separation of the isomers, which is difficult due to their structural similarity.

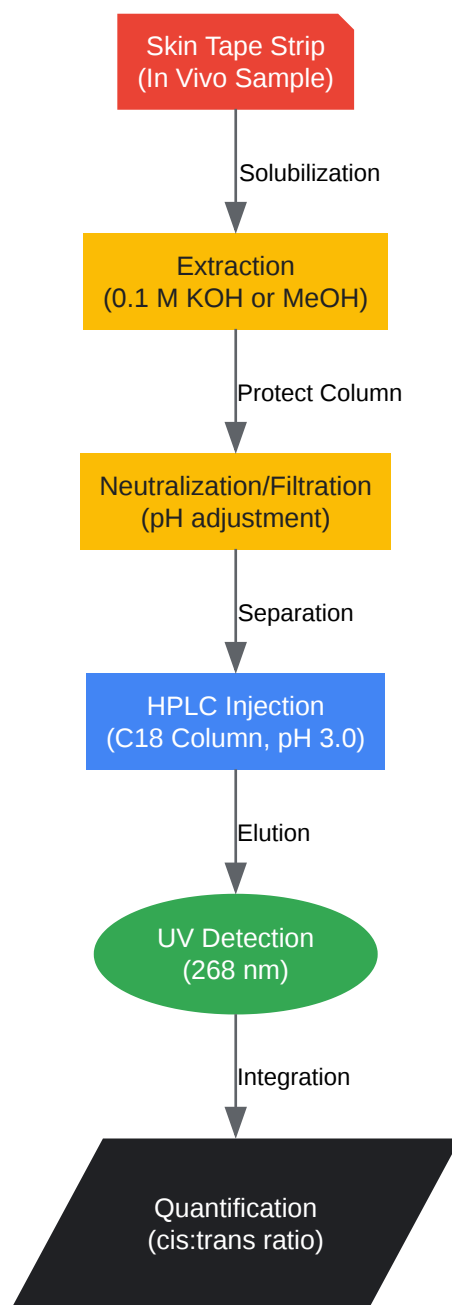
Validated HPLC Methodology

- Column: C18 Reverse Phase (e.g., ODS 250 x 4.6 mm, 5 μ m) or -Cyclodextrin bonded phase (for chiral/isomer specificity).
- Mobile Phase: 10-20 mM Phosphate Buffer (pH 3.0) : Acetonitrile (98:2 v/v).
 - Technical Note: A low pH is strictly required to protonate the carboxyl group (pKa ~3.4), suppressing ionization and increasing retention on the hydrophobic stationary phase.
- Flow Rate: 1.0 mL/min.

- Detection: UV-Vis Diode Array at 268 nm (isobestic point proximity) or 210 nm (peptide bond/carboxylate).
- Temperature: 25°C (Ambient).

Extraction from Stratum Corneum (Tape Stripping)

- Sampling: Apply D-Squame® or standard adhesive tape to the skin site. Press uniformly and remove.
- Extraction: Place tape in a vial with 1.0 mL of 0.1 M KOH or Methanol.
 - Causality: KOH ensures complete deprotonation and solubilization of the UCA from the keratin matrix.
- Neutralization: If using KOH, neutralize with an equivalent volume of 0.1 M HCl or buffer prior to HPLC injection to prevent column damage.
- Filtration: Filter through a 0.45 µm PTFE membrane to remove adhesive residues and keratin debris.



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Figure 2: Analytical workflow for the extraction and quantification of UCA isomers from skin samples.

Biological Implications of Physicochemical State

The physicochemical state of trans-UCA is directly linked to skin barrier homeostasis:

- Acid Mantle Maintenance: The pKa values of UCA allow it to act as a buffer, maintaining the acidic pH of the skin surface (pH 5.0–5.5). This acidity is crucial for inhibiting pathogenic bacterial colonization (e.g., *S. aureus*) and activating lipid-processing enzymes like -glucocerebrosidase.
- UV Filtration: The high molar extinction coefficient allows trans-UCA to absorb potentially mutagenic UVB radiation before it reaches the viable epidermis. However, the resulting cis-UCA can suppress local immunity, creating a "mixed blessing" effect—protection from DNA damage at the cost of immune surveillance.

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